

# Personal protective equipment for handling 1-(4-Fluorobenzyl)piperazine

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## Compound of Interest

Compound Name: 1-(4-Fluorobenzyl)piperazine

Cat. No.: B185958

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## Essential Safety and Handling Guide for 1-(4-Fluorobenzyl)piperazine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(4-Fluorobenzyl)piperazine**. The following procedures are designed to ensure a safe laboratory environment.

### Chemical Safety and Hazard Information

**1-(4-Fluorobenzyl)piperazine** is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup>

Signal Word: Warning<sup>[1]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[1][2]</sup>
- H315: Causes skin irritation.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>
- H335: May cause respiratory irritation.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **1-(4-Fluorobenzyl)piperazine**.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>15</sub> FN <sub>2</sub>	[1]
Molecular Weight	194.25 g/mol	[1]
Form	Solid	[1]
Assay Purity	97% or >95.0%	[1]
Melting Point	107 - 111 °C / 224.6 - 231.8 °F	[3]
Boiling Point	146 - 148 °C / 294.8 - 298.4 °F @ 760 mmHg	[3]
Flash Point	Not applicable or 65 °C / 149 °F	[1][3]
Storage Class	11 (Combustible Solids)	[1]
WGK (Water Hazard Class)	WGK 2	[1]

## Operational and Disposal Plan

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **1-(4-Fluorobenzyl)piperazine**.

### Pre-Handling Procedures and Risk Assessment

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1-(4-Fluorobenzyl)piperazine**.
- Identify Hazards: Be aware of all potential hazards, including skin, eye, and respiratory irritation, and the dangers of ingestion.[1][2]
- Emergency Preparedness: Locate the nearest safety shower, eyewash station, and fire extinguisher. Ensure you have a spill kit readily available.

- **Work Area Preparation:** All handling of this solid compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid dust formation and inhalation.[\[2\]](#)

## Personal Protective Equipment (PPE)

The minimum required PPE for handling **1-(4-Fluorobenzyl)piperazine** includes:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile gloves).[\[1\]](#) Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical.[\[2\]](#)
- **Respiratory Protection:** A NIOSH-approved N95 dust mask or a higher-level respirator is necessary to prevent inhalation of the solid particles, especially when handling the powder outside of a fume hood.[\[1\]](#)
- **Protective Clothing:** Wear a lab coat, long pants, and closed-toe shoes to protect your skin.[\[4\]](#)

## Step-by-Step Handling Protocol

- **Don PPE:** Put on all required personal protective equipment before entering the designated handling area.
- **Work in a Fume Hood:** Conduct all weighing and transfer operations inside a chemical fume hood to minimize exposure to dust.[\[2\]](#)
- **Avoid Dust Formation:** Handle the solid material carefully to avoid creating dust.[\[2\]](#) Use techniques like gentle scooping rather than pouring from a height.
- **Portioning:** When portioning the chemical, use clean, dedicated spatulas and weighing containers.
- **Container Sealing:** Keep the container of **1-(4-Fluorobenzyl)piperazine** tightly sealed when not in use.[\[5\]](#)

- Hand Washing: After handling is complete and before leaving the laboratory, wash your hands thoroughly with soap and water, even if you were wearing gloves.[\[2\]](#)

## Emergency Procedures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[2\]](#)[\[6\]](#) Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water.[\[2\]](#) If skin irritation occurs, seek medical advice.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Spills: For minor spills, carefully sweep up the solid material without creating dust, place it in a sealed container for disposal, and clean the area with an appropriate solvent.[\[2\]](#) Ensure proper PPE is worn during cleanup.

## Storage Plan

- Store **1-(4-Fluorobenzyl)piperazine** in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)[\[5\]](#)
- Keep it away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- The storage area should be designated for combustible solids.[\[1\]](#)

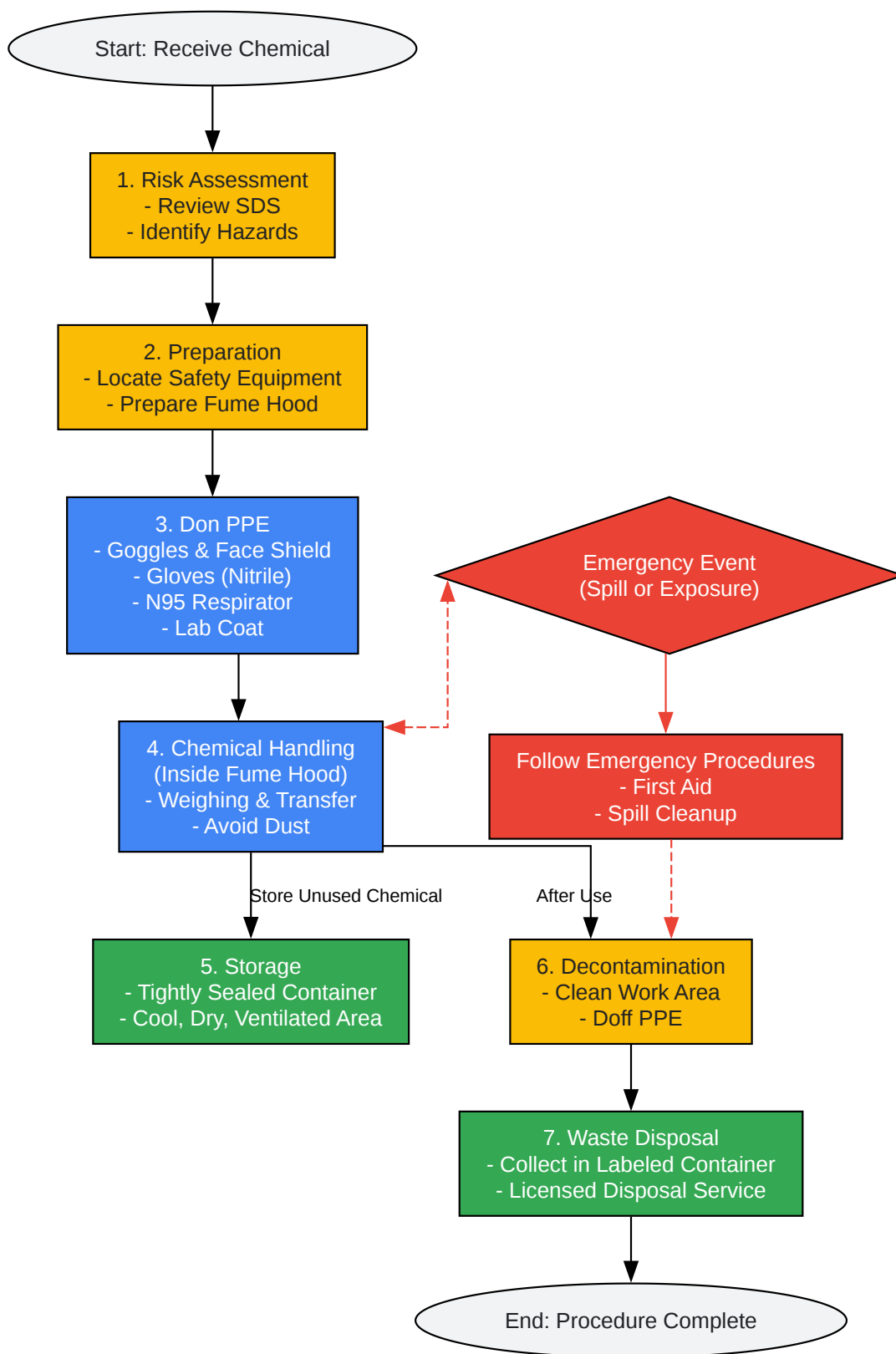
## Disposal Plan

- Waste Collection: Collect all waste material, including contaminated gloves, weighing paper, and any unused product, in a clearly labeled, sealed container.
- Disposal Method: Do not dispose of this chemical down the drain.[\[2\]](#) Arrange for disposal through a licensed professional waste disposal service.[\[2\]](#) One recommended method is to

dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2]

- Contaminated Packaging: Dispose of the original container as unused product.[2]

## **Workflow for Safe Handling of 1-(4-Fluorobenzyl)piperazine**



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Caption: Workflow for the safe handling of **1-(4-Fluorobenzyl)piperazine** from receipt to disposal.

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